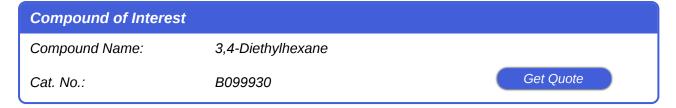


3,4-Diethylhexane: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling considerations for **3,4-Diethylhexane** (CAS No. 19398-77-7). Due to the limited availability of specific toxicological and explosive limit data for this compound, this document incorporates data from the structurally similar n-decane as a reference for hazard assessment. All data presented herein should be utilized in conjunction with a comprehensive, site-specific risk assessment.

Core Safety and Physical Properties

3,4-Diethylhexane is a flammable liquid and vapor that may be fatal if swallowed and enters the airways.[1][2] It is imperative that appropriate safety precautions are implemented to mitigate these risks. A summary of its key physical and chemical properties is provided below.



| Property | Value | Source | |
|---------------------------|---|-----------------|--|
| Molecular Formula | C10H22 | [1][3][4][5][6] | |
| Molecular Weight | 142.29 g/mol | [1][3][6] | |
| Appearance | Colorless liquid | [3] | |
| Melting Point | -53.99 °C | [3] | |
| Boiling Point | 162 °C | [3] | |
| Flash Point | 85.8 °C (closed cup) | [3] | |
| Density | 0.75 g/cm ³ | [3] | |
| Vapor Pressure | 2.81 mmHg at 25°C [3] | | |
| Refractive Index | 1.4190-1.4210 | [3] | |
| GHS Hazard Classification | Flammable liquid and vapor (Category 3), Aspiration Hazard (Category 1) | [1] | |

Toxicological Profile (Based on n-Decane Data)

Specific toxicological data for **3,4-Diethylhexane** is not readily available.[3] Therefore, the following data for n-decane, a C10 alkane, is provided as a conservative estimate of potential hazards.

| Metric | Value | Species | Source |
|------------------|-------------|---------|--------|
| LD50 (Oral) | >5 g/kg | Rat | [7] |
| LD50 (Dermal) | >2 g/kg | Rabbit | [7] |
| Explosive Limits | 0.8 – 2.6 % | [7][8] | |

Experimental Protocols

The following are summaries of the standard methodologies used to determine key safety parameters for flammable liquids and are presumed to be applicable for the testing of **3,4**-



Diethylhexane.

Flash Point Determination (ASTM D93)

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when an ignition source is introduced. The Pensky-Martens closed-cup method, standardized as ASTM D93, is a common procedure for determining the flash point of petroleum products.

Methodology:

- A brass test cup is filled with the sample to a specified level.
- The cup is sealed with a lid that has openings for a stirrer, thermometer, and an ignition source.
- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.

Acute Toxicity Testing (OECD Guidelines)

Oral Toxicity (Based on OECD Guideline 401): This method is designed to determine the acute oral toxicity of a substance. It provides information on the potential health hazards from short-term oral exposure. The LD50 (median lethal dose) is a statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route.

Methodology:

- The test substance is administered orally in a single dose to a group of experimental animals (typically rats).
- Several dose levels are used with multiple animals per dose group.



- The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
- The LD50 value is then calculated from the dose-response data.

Inhalation Toxicity (Based on OECD Guideline 403): This guideline is used to assess the health hazards associated with short-term inhalation exposure to a substance. The LC50 (median lethal concentration) is the concentration of the chemical in the air that is expected to kill 50% of the test animals during a specified exposure time (usually 4 hours).

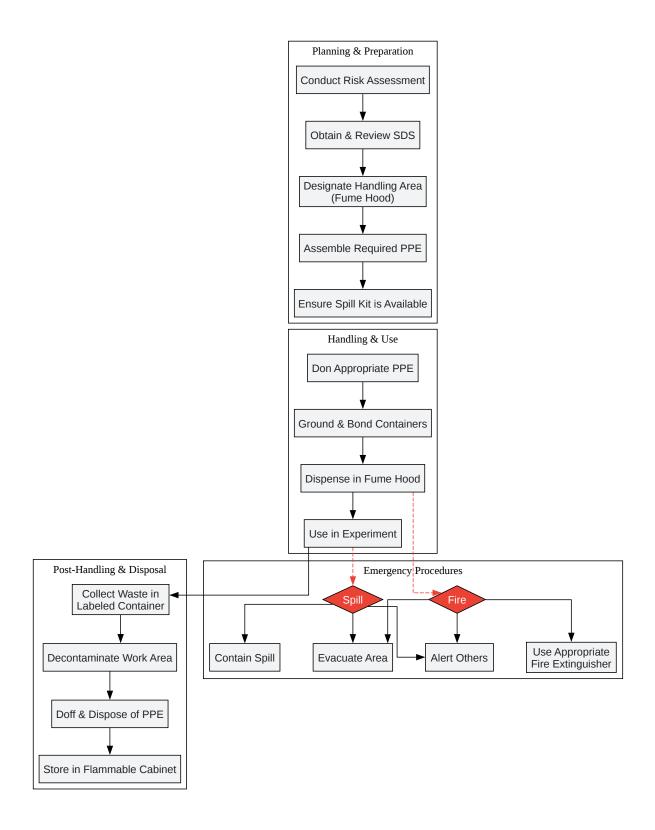
Methodology:

- Animals (typically rats) are placed in an inhalation chamber with a controlled atmosphere containing the test substance at a known concentration.
- Multiple groups of animals are exposed to different concentrations of the substance for a fixed period, generally 4 hours.
- The animals are then observed for at least 14 days for signs of toxicity and mortality.
- The LC50 is determined from the concentration-response data.

Safe Handling and Personal Protective Equipment (PPE)

The safe handling of **3,4-Diethylhexane** necessitates a multi-faceted approach, encompassing engineering controls, administrative procedures, and the use of appropriate personal protective equipment.





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Caption: A logical workflow for the safe handling of **3,4-Diethylhexane**.



Engineering Controls

- Ventilation: Always handle 3,4-Diethylhexane in a well-ventilated area, preferably within a chemical fume hood to minimize the inhalation of vapors.
- Ignition Sources: Eliminate all potential ignition sources from the handling area, including open flames, hot surfaces, and spark-producing equipment.
- Grounding and Bonding: Use proper grounding and bonding procedures when transferring the liquid to prevent the buildup of static electricity.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical splash goggles or a face shield are mandatory.
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene. Always inspect gloves for integrity before use.
- Body Protection: A flame-resistant lab coat should be worn to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if there is a potential for exceeding exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.

Emergency Procedures Spills

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Increase ventilation to the area if it is safe to do so.
- Contain: Use a spill kit with absorbent materials to contain the spill. Do not use combustible materials like paper towels to absorb the liquid.
- Clean-up: Carefully collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.



Fire

- Evacuate: Immediately evacuate the area and activate the nearest fire alarm.
- Extinguish: If the fire is small and you are trained to do so, use a dry chemical, carbon dioxide, or alcohol-resistant foam extinguisher. Do not use water, as it may spread the flammable liquid.
- Do Not Re-enter: Once you have evacuated, do not re-enter the area. Await the arrival of emergency responders.

First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen.
 Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting due to the aspiration hazard. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Storage and Disposal

- Storage: Store **3,4-Diethylhexane** in a tightly closed container in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents. Store in a designated flammable liquids cabinet.
- Disposal: Dispose of unused 3,4-Diethylhexane and any contaminated materials as
 hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it
 down the drain.

This technical guide is intended to provide comprehensive safety and handling information for **3,4-Diethylhexane**. All personnel handling this chemical should be thoroughly trained on its



hazards and the procedures outlined in this document and the corresponding Safety Data Sheet.

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